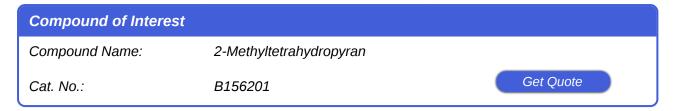


An In-depth Technical Guide to 2-Methyltetrahydropyran: Chemical Properties and Structure

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methyltetrahydropyran, a cyclic ether, is a valuable compound in organic synthesis, often utilized as a solvent and a key building block for more complex molecules. Its structural features and chemical properties make it a subject of interest in various chemical research and development areas, including pharmaceuticals. This guide provides a comprehensive overview of the chemical properties, structure, synthesis, and spectral characterization of **2-Methyltetrahydropyran**.

Chemical Structure and Identification

2-Methyltetrahydropyran is a saturated heterocyclic compound with a six-membered ring containing one oxygen atom and a methyl substituent at the 2-position.



Identifier	Value
IUPAC Name	2-methyloxane[1][2]
Other Names	Tetrahydro-2-methyl-2H-pyran, Tetrahydro-2-methylpyran[3]
CAS Number	10141-72-7[3]
Molecular Formula	C ₆ H ₁₂ O[3][4]
SMILES	C1(C)OCCCC1[5]
InChI	InChI=1S/C6H12O/c1-6-4-2-3-5-7-6/h6H,2- 5H2,1H3[3][5]
InChlKey	YBDQLHBVNXARAU-UHFFFAOYSA-N[3][5]

Physicochemical Properties

The physical and chemical properties of **2-Methyltetrahydropyran** are summarized in the table below. It is a colorless liquid with a characteristic weak ether-like and sweet odor.[6] It is also a flammable liquid and should be handled with appropriate safety precautions.[6]



Property	Value	Source(s)
Molecular Weight	100.16 g/mol	[1][4]
Boiling Point	101-103 °C (at 758 Torr)	[4]
107.3 °C (at 760 mmHg)	[7]	
Melting Point	Not available	[8]
Density	0.868 g/cm³ (at 11 °C)	[4]
0.852 g/cm ³	[7]	
Solubility	Information on quantitative solubility in common solvents is not readily available. However, it is described as having high solubility.[4] The related compound, 2-methyltetrahydrofuran, is not miscible with water.	

Synthesis of 2-Methyltetrahydropyran

A common and effective method for the synthesis of **2-Methyltetrahydropyran** is the intramolecular Williamson ether synthesis from 6-chloro-2-hexanol.[6] This reaction involves the deprotonation of the alcohol to form an alkoxide, which then undergoes an intramolecular nucleophilic substitution to form the cyclic ether.[6]

Experimental Protocol: Intramolecular Williamson Ether Synthesis

This protocol details the synthesis of 2-methyl-tetrahydropyran from 6-chloro-2-hexanol.[6]

Materials:

- 6-chloro-2-hexanol
- Sodium hydride (NaH), 60% dispersion in mineral oil



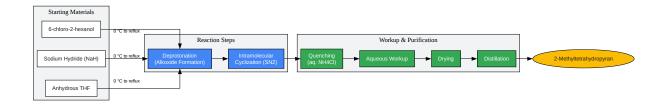
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Drying agent (e.g., anhydrous magnesium sulfate)
- Round-bottom flask
- Stirring apparatus
- Reflux condenser
- Ice bath
- Standard glassware for workup and purification

Procedure:

- Reaction Setup: To a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add 1.2 equivalents of sodium hydride (60% dispersion in mineral oil).
- Solvent Addition: Add anhydrous THF (40 mL) to the flask, and stir the suspension.
- Substrate Addition: Prepare a solution of 6-chloro-2-hexanol (1.0 equivalent) in 10 mL of anhydrous THF. Add this solution dropwise to the stirred suspension of NaH in THF at 0 °C (using an ice bath).
- Reaction: Once the addition is complete, allow the reaction mixture to warm to room temperature and then heat it to reflux.
- Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC). The reaction is typically complete within 12-24 hours.
- Workup:
 - After the reaction is complete, cool the flask to 0 °C in an ice bath.



- Carefully quench the reaction by the slow, dropwise addition of a saturated aqueous NH₄Cl solution to decompose any unreacted NaH.
- Perform an aqueous workup to separate the organic and aqueous layers.
- Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate).
- Filter to remove the drying agent.
- Purification: Remove the solvent from the filtrate under reduced pressure. The crude product can be purified by distillation to yield 2-methyl-tetrahydropyran.



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Synthesis workflow for **2-Methyltetrahydropyran**.

Spectroscopic Data

The structure of **2-Methyltetrahydropyran** can be confirmed using various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy



¹H NMR	¹³ C NMR
Specific, detailed ¹ H NMR data with chemical	
shifts, multiplicities, and coupling constants for	
2-Methyltetrahydropyran is not readily available	Spectral data for 2-Methyltetrahydropyran is
in the provided search results. However, related	available, allowing for the identification of the six
structures show characteristic signals for the	unique carbon atoms in the molecule.[5]
methyl group and the protons on the	
tetrahydropyran ring.	

Infrared (IR) Spectroscopy

The IR spectrum of **2-Methyltetrahydropyran** is characterized by the presence of C-H and C-O stretching and bending vibrations. A digitized IR spectrum is available from the NIST Mass Spectrometry Data Center.[9]

Wavenumber (cm ⁻¹)	Assignment
~2850-3000	C-H stretching vibrations of the CH₂, and CH₃ groups
~1450	C-H bending vibrations
~1000-1150	C-O-C stretching vibration of the ether linkage

Mass Spectrometry (MS)

The mass spectrum of **2-Methyltetrahydropyran** provides information about its molecular weight and fragmentation pattern. The electron ionization mass spectrum is available from the NIST WebBook.[3]

m/z	Assignment
100	Molecular ion (M+)
85	Loss of a methyl group ([M-CH₃]+)
43, 41	Further fragmentation of the ring



Safety and Handling

2-Methyltetrahydropyran is a flammable liquid and should be kept away from heat, sparks, and open flames.[6] It may cause skin and eye irritation upon contact.[6] Appropriate personal protective equipment, such as gloves and safety glasses, should be worn when handling this chemical. It is important to work in a well-ventilated area to avoid inhalation of vapors.[6] Care should be taken during storage to prevent leakage and avoid contact with incompatible substances.[6]

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